

Application Note: Quantifying Lysosomal Stability with C.I. Basic Orange 14 (Acridine Orange)

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Compound of Interest

Compound Name: C.I. Basic Orange 14

CAS No.: 65-61-2

Cat. No.: B1665460

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Introduction: The Lysosome as a Sentinel of Cellular Health

Lysosomes are critical cytoplasmic organelles that serve as the cell's primary recycling and degradation center. Maintaining the integrity of the lysosomal membrane is paramount for cellular homeostasis. Lysosomal Membrane Permeabilization (LMP), a process where the lysosomal membrane becomes compromised, leads to the leakage of acidic hydrolases into the cytosol. This event is not merely a sign of cellular distress but a key trigger in various cell death pathways, including apoptosis and necrosis.[1][2] Consequently, the assessment of lysosomal stability is a crucial endpoint in toxicology, pharmacology, and studies of cellular stress.

This guide provides a detailed methodology for measuring lysosomal stability using **C.I. Basic Orange 14**, more commonly known in the scientific community as Acridine Orange (AO). AO is

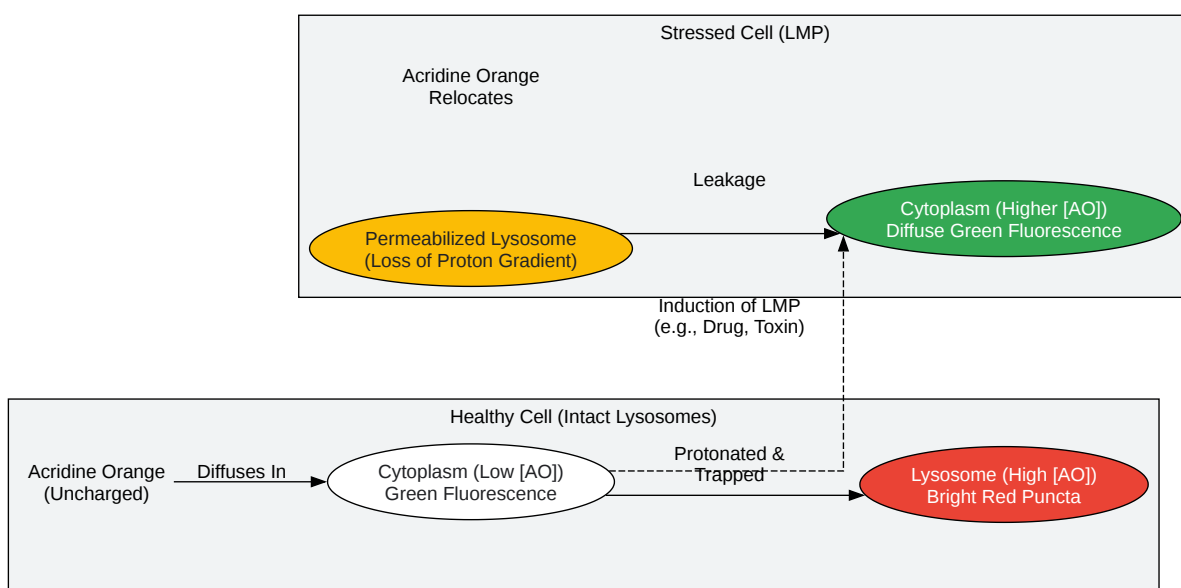
a versatile fluorescent probe that offers a robust and quantifiable readout of lysosomal integrity in living cells.[1][2]

Principle of the Assay: A Metachromatic Shift Indicates Instability

The Acridine Orange Lysosomal Stability Assay is based on the unique physicochemical properties of AO.[3][4]

- **Lysosomotropism:** AO is a weak base that is lipophilic in its uncharged state, allowing it to freely diffuse across cellular and organellar membranes.[1][5]
- **Proton Trapping:** The interior of a healthy lysosome is highly acidic (pH 4-5).[1] Upon entering the lysosome, AO becomes protonated. This charged form is unable to diffuse back across the membrane and is effectively trapped, leading to its accumulation within the organelle.[1][3][4][6]
- **Concentration-Dependent Fluorescence (Metachromasia):** The key to this assay is AO's ability to emit different wavelengths of light based on its concentration.[7][8]
 - At low concentrations, such as in the cytoplasm and nucleus, AO monomers intercalate with nucleic acids and emit green fluorescence (approx. 525 nm).[3][4][9][10]
 - At the high concentrations achieved within intact lysosomes, AO molecules form aggregates or dimers.[1][3][4] These aggregates exhibit a metachromatic shift, emitting a bright red fluorescence (approx. 650 nm).[3][4][9]

The Readout: In healthy cells, staining with AO results in the visualization of distinct, punctate red fluorescent lysosomes against a faintly green fluorescent cytoplasm. Upon induction of LMP, the lysosomal proton gradient is lost, and the trapped AO leaks into the cytoplasm.[2] This redistribution dilutes the AO concentration, causing a quantifiable decrease in red fluorescence and a concurrent increase in diffuse cytosolic green fluorescence. This red-to-green shift is the hallmark of compromised lysosomal stability.



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Figure 1. Mechanism of Acridine Orange for lysosomal stability assessment.

Materials and Reagents

Reagent/Material	Specifications	Vendor Example
C.I. Basic Orange 14 (Acridine Orange)	Molecular Biology Grade, Hemi(zinc chloride) salt	Sigma-Aldrich (A6014)
Dimethyl Sulfoxide (DMSO)	Anhydrous, >99.9%	Sigma-Aldrich (D2650)
Cell Culture Medium	Appropriate for the cell line used (e.g., DMEM, RPMI 1640)	Gibco/Thermo Fisher
Fetal Bovine Serum (FBS)	Heat-inactivated	Gibco/Thermo Fisher
Phosphate-Buffered Saline (PBS)	pH 7.4, sterile	Gibco/Thermo Fisher
Cell Line	e.g., HeLa, Jurkat, U2OS, or primary cells	ATCC
Positive Control (LMP Inducer)	L-leucyl-L-leucine methyl ester (LLOMe)	Cayman Chemical (16005)
Microplates	96-well, black, clear-bottom for fluorescence microscopy	Corning (3603)
Fluorescence Microscope or Flow Cytometer	Equipped with filters for green and red fluorescence	N/A

Reagent Preparation:

- **Acridine Orange Stock Solution (1 mg/mL):** Dissolve 10 mg of Acridine Orange powder in 10 mL of DMSO. Mix thoroughly. Aliquot and store at -20°C, protected from light. The powder is hygroscopic and should be handled accordingly.[\[11\]](#)
- **LLOMe Stock Solution (100 mM):** Dissolve 32.1 mg of LLOMe in 1 mL of sterile PBS or culture medium. Mix until dissolved. Prepare fresh or store at -20°C for short-term use.

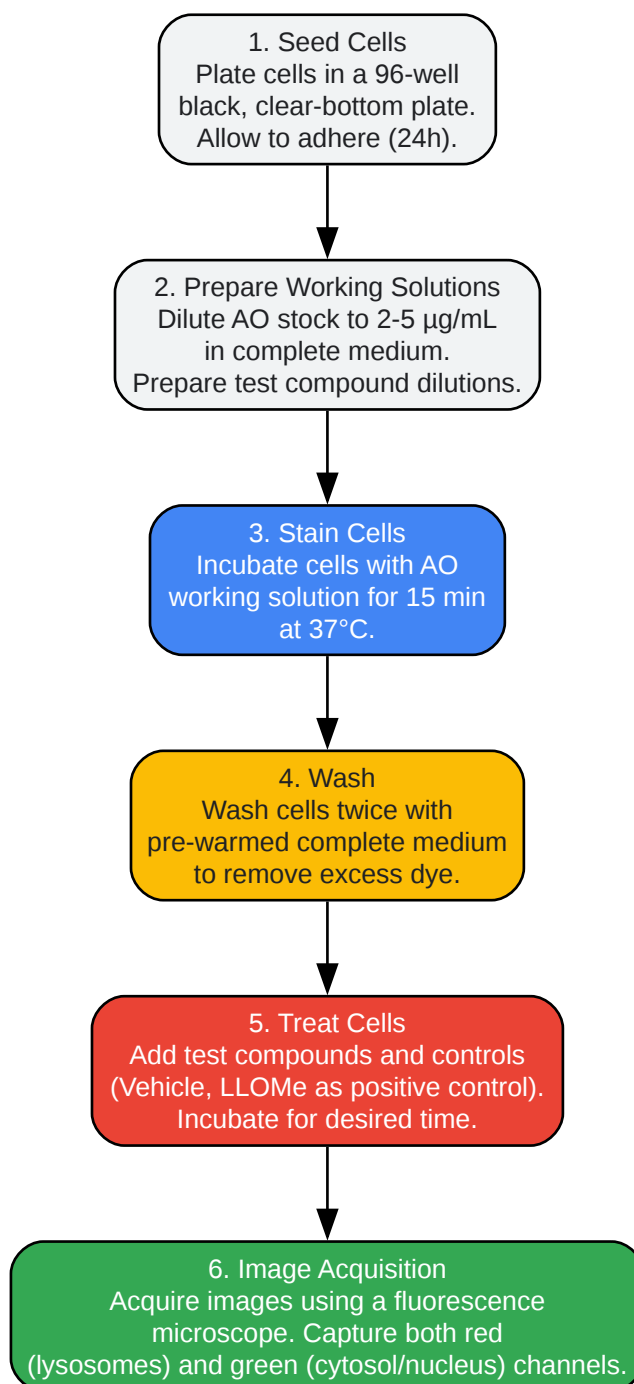
Experimental Protocols

This section details protocols for both fluorescence microscopy and flow cytometry. The choice of method depends on the desired output: microscopy provides qualitative and spatial

information, while flow cytometry offers high-throughput quantitative data.

Protocol 1: Live-Cell Fluorescence Microscopy

This method allows for the direct visualization of AO relocation from lysosomes to the cytoplasm.



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Figure 2. Experimental workflow for the microscopy-based AO assay.

Step-by-Step Methodology:

- Cell Seeding: Seed cells into a 96-well, black, clear-bottom plate at a density that will result in 60-80% confluency on the day of the experiment. Incubate overnight (or for at least 24 hours) to allow for adherence.
- Staining:
 - Prepare a working solution of Acridine Orange at a final concentration of 2-5 $\mu\text{g/mL}$ in complete cell culture medium.[\[1\]](#)
 - Aspirate the old medium from the cells.
 - Add the AO staining solution to each well and incubate for 15 minutes at 37°C, protected from light.[\[1\]](#)
 - Causality Insight: A 15-minute incubation is typically sufficient for the dye to accumulate in lysosomes without causing significant toxicity. Longer incubation times can lead to artifacts.
- Washing: Gently aspirate the staining solution and wash the cells twice with pre-warmed complete culture medium or PBS. This step is crucial to remove extracellular and excess cytosolic dye, improving the signal-to-noise ratio.
- Treatment:
 - Add fresh, pre-warmed medium containing your test compounds, a vehicle control (e.g., DMSO), and a positive control.
 - Self-Validating Control: For a positive control for LMP, treat cells with 0.5-1 mM LLOMe for 30-60 minutes. LLOMe is a lysosomotropic agent that is converted into a membranolytic polymer by the lysosomal protease Cathepsin C, causing rapid and specific lysosomal rupture.[\[2\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Imaging:

- Image the cells immediately using a fluorescence microscope.
- Use a filter set for green fluorescence (Excitation ~488 nm / Emission ~525 nm) to visualize the cytoplasm and nucleus.
- Use a separate filter set for red fluorescence (Excitation ~550 nm / Emission >610 nm) to visualize the intact lysosomes.[\[3\]](#)
- Critical Note: This is a live-cell assay. Formaldehyde fixation can disrupt the lysosomal pH gradient and cause artifacts, leading to a loss of red fluorescence.[\[15\]](#)

Protocol 2: Flow Cytometry Analysis

This method provides a quantitative measure of the change in red and green fluorescence across a large cell population.

Step-by-Step Methodology:

- Cell Culture: Grow cells in suspension or, if adherent, seed them in 6-well or 12-well plates.
- Treatment: Treat the cells with test compounds, vehicle control, and a positive control (e.g., LLOMe) for the desired duration in a 37°C incubator.
- Staining:
 - Following treatment, add Acridine Orange directly to the culture medium to a final concentration of 1-5 µg/mL.
 - Incubate for 15 minutes at 37°C, protected from light.
 - Causality Insight: Staining after treatment ensures that the measured fluorescence change is a result of the compound's effect on lysosomal stability, not an interaction between the compound and the dye during uptake.
- Cell Harvesting:
 - For suspension cells, gently pellet by centrifugation (e.g., 300 x g for 5 minutes) and resuspend in cold PBS.

- For adherent cells, detach using trypsin, neutralize with complete medium, pellet, and resuspend in cold PBS.
- Data Acquisition:
 - Analyze the cells immediately on a flow cytometer.
 - Use standard laser and filter configurations:
 - Green Fluorescence: Excite with a blue laser (488 nm) and collect emission in the FITC or GFP channel (e.g., 530/30 nm bandpass filter).
 - Red Fluorescence: Excite with the blue laser (488 nm) and collect emission in the PerCP or PE-Cy5.5 channel (e.g., >650 nm longpass filter).
 - Collect data for at least 10,000 events per sample to ensure statistical significance.

Data Analysis and Interpretation

Microscopy Data

- Qualitative Assessment: Healthy, untreated cells will exhibit bright, distinct red puncta (lysosomes) with dim, diffuse green fluorescence in the cytoplasm and nucleus. Cells undergoing LMP will show a marked decrease in the intensity and number of red puncta, accompanied by a significant increase in diffuse green fluorescence throughout the cell.
- Quantitative Assessment (Image Analysis):
 - Use image analysis software (e.g., ImageJ/Fiji) to outline individual cells.
 - Measure the integrated density (or mean fluorescence intensity) of both the red and green channels for each cell.
 - Calculate the red/green fluorescence ratio for each cell. A decrease in this ratio indicates LMP.

Flow Cytometry Data

- **Gating:** Gate the main cell population on a forward scatter (FSC) vs. side scatter (SSC) plot to exclude debris.
- **Analysis:** Create a histogram or dot plot to analyze the fluorescence intensity. The primary readout is the geometric mean fluorescence intensity (gMFI) of the red channel. A decrease in red gMFI is directly proportional to the degree of LMP.
- **Ratiometric Analysis:** For a more robust analysis that accounts for variations in cell size or dye uptake, calculate the ratio of red to green fluorescence intensity.^[7] A decrease in the red/green ratio indicates a loss of lysosomal stability.

Condition	Expected Red Fluorescence (Lysosomes)	Expected Green Fluorescence (Cytosol)	Interpretation
Vehicle Control	High Intensity (Bright Puncta)	Low Intensity (Diffuse)	Intact, stable lysosomes
Test Compound (Induces LMP)	Decreased Intensity	Increased Intensity	Compromised lysosomal stability
Positive Control (LLOMe)	Significantly Decreased Intensity	Significantly Increased Intensity	Validated induction of LMP

Troubleshooting

Problem	Possible Cause(s)	Suggested Solution(s)
No/Weak Red Staining in Control Cells	- Cell line has few acidic organelles.- AO concentration is too low.- Lysosomal pH has been neutralized (e.g., by old media).- Incorrect microscope filter set.	- Use a cell line known to have prominent lysosomes.- Titrate AO concentration (1-10 µg/mL).- Ensure fresh, buffered medium is used.- Verify excitation/emission filters are correct for red AO aggregates (>610 nm emission).
High Green Background Fluorescence	- AO concentration is too high.- Inadequate washing.- Cells are undergoing apoptosis/necrosis, leading to increased membrane permeability.	- Reduce AO concentration.- Ensure thorough but gentle washing steps.- Check cell viability with a complementary assay (e.g., Trypan Blue).
Positive Control (LLOMe) Shows No Effect	- LLOMe is degraded.- Cell line is resistant or lacks sufficient Cathepsin C.	- Prepare LLOMe fresh before each experiment.- Increase LLOMe concentration or incubation time.- Test a different LMP inducer (e.g., H ₂ O ₂).
Phototoxicity (Cell Blebbing/Death During Imaging)	- Excessive exposure to excitation light.	- Reduce laser power and/or exposure time.- Use a time-lapse protocol with minimal acquisitions.- Use an anti-fade reagent if compatible with live-cell imaging.

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